

Application Notes and Protocols: Preparation of Nitro Red Stock Solution

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Nitro Red
CAS No.: 56431-61-9
Cat. No.: B1584791

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nitro Red (CAS 56431-61-9) is a fluorescent dye utilized in various biological and chemical research applications, primarily for fluorescent labeling and staining.[1] Its chemical formula is $C_{16}H_{10}N_4Na_2O_9S_2$, with a molecular weight of 512.38 g/mol.[2] Proper preparation of a stock solution is critical for ensuring experimental reproducibility and accuracy. These application notes provide a detailed protocol for the preparation, storage, and quality control of a **Nitro Red** stock solution.

Data Presentation

A summary of the key quantitative data for **Nitro Red** is presented in the table below for easy reference.

Property	Value	Source(s)
CAS Number	56431-61-9	[1] [2]
Molecular Formula	C ₁₆ H ₁₀ N ₄ Na ₂ O ₉ S ₂	[2]
Molecular Weight	512.38 g/mol	[2]
Appearance	Red powder	[1]
Solubility	Soluble or dispersible in water	[3] [4]
Storage (Solid)	Room temperature, away from light	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Nitro Red Stock Solution in Water

This protocol describes the preparation of a 10 mM stock solution of **Nitro Red** in water. Deionized or distilled water is recommended to ensure the purity of the solution.

Materials:

- **Nitro Red** powder (CAS 56431-61-9)
- High-purity water (distilled or deionized)
- Microcentrifuge tubes (e.g., 1.5 mL or 2.0 mL)
- Vortex mixer
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Aluminum foil

Procedure:

- Safety Precautions: Before handling, consult the Safety Data Sheet (SDS) for **Nitro Red**.^[2] Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Weighing the **Nitro Red** Powder:
 - Tare a clean, dry microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 5.12 mg of **Nitro Red** powder into the microcentrifuge tube. This will yield a 10 mM solution in 1 mL of solvent.
- Dissolution:
 - Add 1.0 mL of high-purity water to the microcentrifuge tube containing the **Nitro Red** powder.
 - Cap the tube securely.
 - Vortex the tube vigorously for 1-2 minutes, or until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles. If necessary, sonication can be used to aid dissolution.
- Storage:
 - Wrap the microcentrifuge tube containing the **Nitro Red** stock solution in aluminum foil to protect it from light.
 - For short-term storage (up to one week), the solution can be stored at 2-8°C.
 - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes and store them at -20°C to avoid repeated freeze-thaw cycles.

Protocol 2: Quality Control of Nitro Red Stock Solution

Regular quality control is essential to ensure the integrity and performance of the **Nitro Red** stock solution.

Materials:

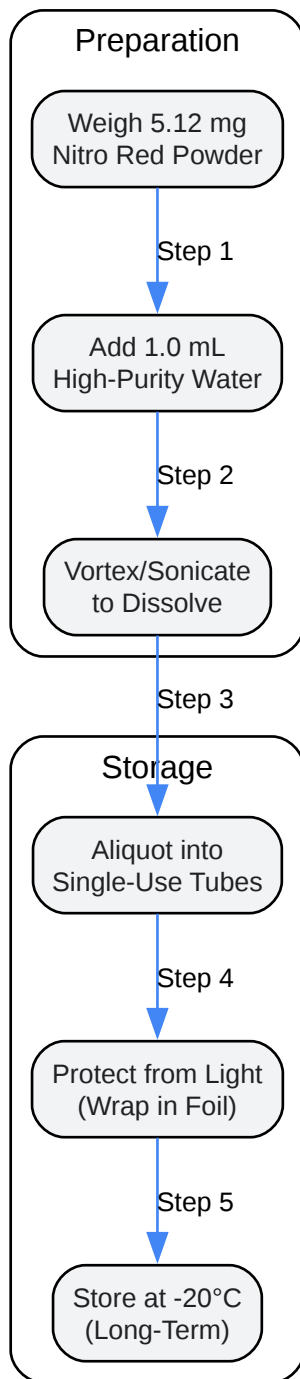
- **Nitro Red** stock solution
- UV-Vis spectrophotometer
- Fluorometer or fluorescence plate reader
- Appropriate buffer for dilution (e.g., PBS)

Procedure:

- Concentration Verification (Absorbance Measurement):
 - Dilute a small aliquot of the **Nitro Red** stock solution in a suitable buffer to a concentration that falls within the linear range of the spectrophotometer.
 - Measure the absorbance spectrum of the diluted solution.
 - While the specific extinction coefficient for **Nitro Red** is not readily available in the searched literature, consistency in the absorbance maximum and value across batches can be used as a quality control parameter.
- Functional Check (Fluorescence Measurement):
 - Further dilute the stock solution in the appropriate assay buffer.
 - Measure the fluorescence intensity using a fluorometer or fluorescence plate reader.
 - The excitation and emission maxima should be determined empirically for the specific instrumentation and buffer conditions. Consistent fluorescence intensity between freshly prepared and stored aliquots indicates stability.

Mandatory Visualizations

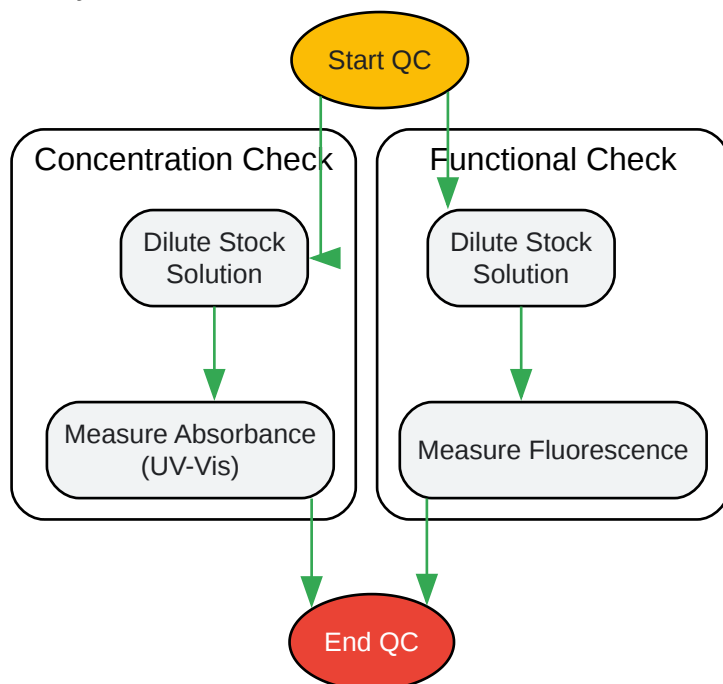
Workflow for Preparing Nitro Red Stock Solution



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key steps for preparing and storing a **Nitro Red** stock solution.

Quality Control Workflow for Nitro Red Stock Solution



[Click to download full resolution via product page](#)

Caption: A diagram outlining the quality control procedures for a **Nitro Red** stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Page loading... \[guidechem.com\]](#)
- 2. [chemicalbook.com \[chemicalbook.com\]](#)
- 3. [US20030113923A1 - Steam-formaldehyde sterilization process indicator inks - Google Patents \[patents.google.com\]](#)
- 4. [fishersci.com \[fishersci.com\]](#)
- 5. [NITRO RED, CasNo.56431-61-9 Watson International Ltd United Kingdom \[watson.lookchem.com\]](#)

- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Nitro Red Stock Solution]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1584791/docs#application-notes-and-protocols-preparation-of-nitro-red-stock-solution\]](https://www.benchchem.com/product/b1584791/docs#application-notes-and-protocols-preparation-of-nitro-red-stock-solution)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)